

# Ethenesulfonyl Fluoride (ESF): A Comprehensive Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: Ethenesulfonyl fluoride

CAS No.: 677-25-8

Cat. No.: B1266106

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## Preamble: Understanding the Dual Nature of Ethenesulfonyl Fluoride

**Ethenesulfonyl fluoride** (ESF), also known as vinylsulfonyl fluoride, is a colorless to light yellow liquid that has emerged as a powerful and versatile reagent in modern chemistry. Its significance is particularly pronounced in the realm of drug discovery and chemical biology, where it serves as a cornerstone of Sulfur(VI) Fluoride Exchange (SuFEx) click chemistry.<sup>[1][2]</sup> This click chemistry application allows for the robust and modular construction of complex molecules, including covalent inhibitors that can target specific proteins with high efficacy.<sup>[1]</sup>

However, the very chemical properties that make ESF an invaluable tool for innovation also render it a significant operational hazard. It is an exceptionally potent Michael acceptor, a characteristic that drives its utility in forming covalent bonds but also underlies its severe toxicity and corrosivity.<sup>[3][4]</sup> This guide is crafted for the discerning researcher, scientist, and drug development professional. It moves beyond a mere recitation of safety data sheet (SDS) entries to provide a deeper, mechanistic understanding of the hazards associated with ESF. By

comprehending the why behind the required precautions, laboratory personnel can not only ensure their safety but also handle this reagent with the confidence and precision it demands.

This document provides a self-validating system of protocols and insights, grounded in authoritative chemical safety data and the principles of covalent chemistry.

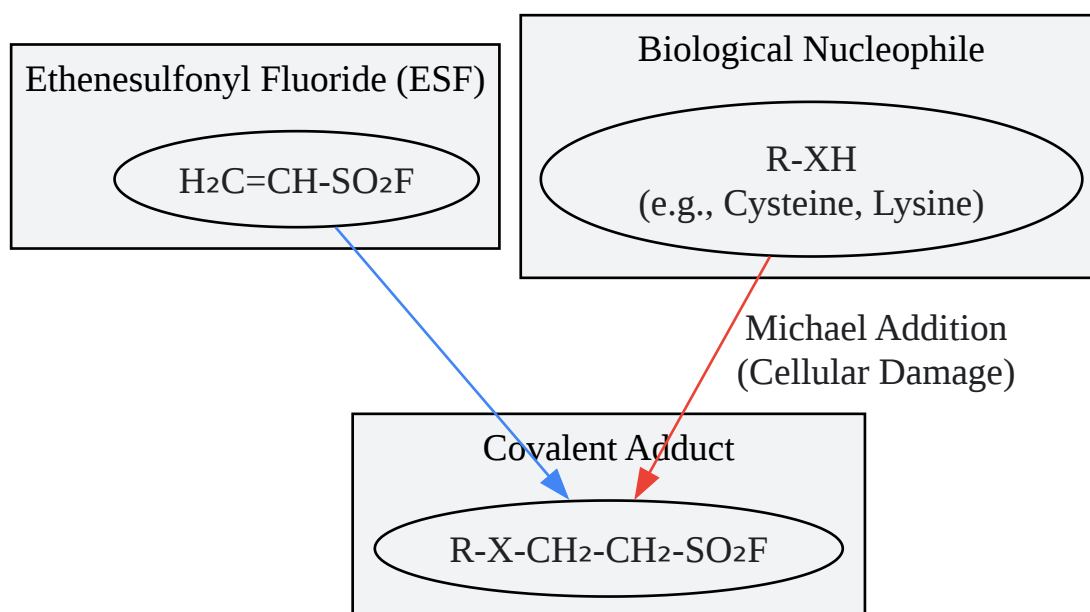
## Hazard Analysis: A Mechanistic Perspective

**Ethenesulfonyl fluoride** is classified as a flammable, corrosive, and highly toxic substance.[5]  
[6] A comprehensive understanding of its reactivity is paramount to safe handling.

## Extreme Electrophilicity and Michael Reactivity

The core of ESF's hazard profile lies in its structure: a vinyl group attached to a highly electron-withdrawing sulfonyl fluoride moiety. This arrangement makes the terminal carbon of the double bond extremely electron-deficient, turning the molecule into a potent Michael acceptor.[4]

- Causality: This high electrophilicity drives its reaction with a wide range of nucleophiles, including the amine (-NH<sub>2</sub>), thiol (-SH), and hydroxyl (-OH) groups found in biological macromolecules like proteins and DNA.[2] This indiscriminate covalent modification of cellular components is the fundamental cause of its severe corrosive and toxic effects.[5][7]



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## Corrosivity and Lachrymatory Effects

- Skin and Eyes: Contact with liquid ESF causes severe chemical burns.[5] This is a direct result of the rapid and destructive covalent modification of proteins and other molecules in the tissue. The damage is immediate and profound. As a lachrymator, its vapors cause intense irritation and tearing upon contact with the eyes.[5]
- Respiratory Tract: Inhalation of ESF vapors can cause severe irritation and chemical burns to the respiratory tract.[5]

## Systemic Toxicity

- Ingestion and Inhalation: **Ethenesulfonyl fluoride** is classified as toxic if swallowed and may be fatal.[5][7] Systemic toxicity occurs due to its absorption and subsequent reaction with vital biomolecules throughout the body. While specific toxicological properties are not thoroughly investigated for all exposure routes, its high reactivity warrants extreme caution. [7][8]

## Flammability and Reactivity

- Flammable Liquid: ESF is a flammable liquid with a flash point of 38-40°C (100.4-104°F).[5][6] Its vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[5]
- Hazardous Polymerization: Safety data sheets indicate that hazardous polymerization may occur.[5] This is likely initiated by exposure to incompatible materials (like bases or nucleophiles) or heat, which can trigger a rapid, exothermic, and uncontrolled reaction.
- Incompatibilities: It is incompatible with strong oxidizing agents, acids, bases, and particularly water/moisture.[5][8][9] Contact with moisture can lead to decomposition, producing highly toxic and corrosive fumes of hydrogen fluoride (HF) and sulfur oxides (SO<sub>x</sub>).[10][11]

## Quantitative Data Summary

The following table summarizes key quantitative data for **ethenesulfonyl fluoride**.

| Property          | Value                                           | Source(s) |
|-------------------|-------------------------------------------------|-----------|
| CAS Number        | 677-25-8                                        | [5]       |
| Molecular Formula | C <sub>2</sub> H <sub>3</sub> FO <sub>2</sub> S | [5][6]    |
| Molecular Weight  | 110.10 g/mol                                    | [5][6]    |
| Appearance        | Colorless to light yellow liquid                |           |
| Boiling Point     | 117-119 °C                                      | [5][6]    |
| Flash Point       | 38-40 °C (100.4-104 °F)                         | [5][6]    |
| Specific Gravity  | 1.33                                            | [6]       |
| Oral LD50 (Rat)   | 50 mg/kg                                        | [5]       |
| Oral LD50 (Mouse) | 10 mg/kg                                        | [5]       |

## Mandatory Protocols for Safe Handling and Storage

Adherence to the following protocols is non-negotiable. These procedures are designed as a self-validating system to minimize risk at every stage of the workflow.

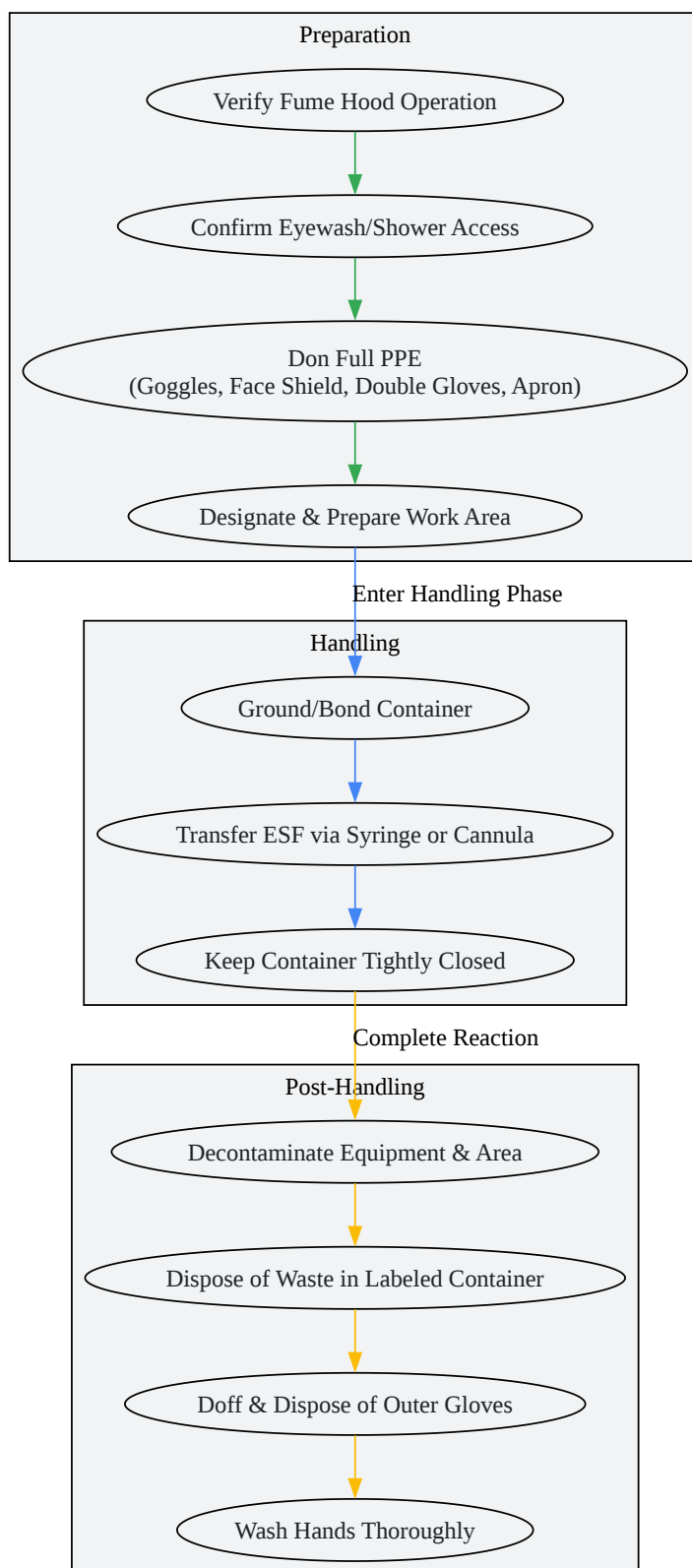
### Engineering Controls and Designated Areas

- **Fume Hood:** All work with **ethenesulfonyl fluoride** must be conducted in a properly functioning chemical fume hood with certified airflow.[5][12] This is the primary engineering control to prevent inhalation exposure.
- **Designated Area:** Designate a specific area within the fume hood for ESF handling. This area should be clearly marked with warning signs.[12]
- **Emergency Equipment:** An ANSI-compliant safety shower and eyewash station must be immediately accessible within a 10-second travel distance of the handling area.[12][13] Ensure all personnel are trained on their location and operation.
- **Ignition Source Control:** Prohibit all sources of ignition—including open flames, hot plates, and spark-producing equipment—from the handling area.[5][14] Use only explosion-proof electrical equipment and non-sparking tools.[14]

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to create redundant layers of protection.

- Eye and Face Protection: Wear chemical safety goggles and a full-face shield at all times when handling ESF.[\[5\]](#)[\[12\]](#)
- Hand Protection: Double-gloving is mandatory. Wear a pair of nitrile exam gloves underneath a pair of heavy-duty neoprene or nitrile utility gloves (minimum 22 mil thickness).[\[12\]](#)[\[15\]](#) Latex gloves are not suitable as they provide no effective barrier.[\[15\]](#) Before use, visually inspect gloves for any signs of degradation or perforation.
- Body Protection: Wear a flame-resistant lab coat over clothing that covers the entire body.[\[13\]](#) A chemical-resistant apron, preferably made of rubber or neoprene, should be worn over the lab coat.[\[12\]](#)
- Footwear: Fully enclosed, chemical-resistant shoes are required.



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## Experimental Protocol: Handling and Transfer

- Container Grounding: Before any transfer, ground and bond the ESF container and the receiving vessel to prevent static discharge, which could serve as an ignition source.[\[5\]](#)[\[14\]](#)
- Inert Atmosphere: ESF is moisture-sensitive.[\[6\]](#)[\[8\]](#) Store and handle under an inert atmosphere (e.g., nitrogen or argon).
- Transfer: For transfers, use a syringe or cannula technique. Avoid pouring, as this can lead to splashing and increased vapor release.
- Storage: Store ESF in a tightly closed, properly labeled container in a refrigerated (0-10°C), dry, and well-ventilated area designated for flammable and corrosive liquids. The storage area should be separate from incompatible materials.[\[5\]](#) Store locked up.[\[7\]](#)

## Emergency Procedures: A Validated Response System

Immediate and correct response to an exposure or spill is critical.

### Exposure Response

- Guiding Principle: In case of any exposure, the immediate priority is decontamination, followed by seeking professional medical attention without delay. Provide the Safety Data Sheet (SDS) to emergency responders.[\[5\]](#)[\[14\]](#)

| Exposure Route | Immediate Action Protocol                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                                    |
|----------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Skin Contact   | 1. Immediately proceed to the safety shower and flush the affected area with copious amounts of water for at least 15 minutes. <sup>[5]</sup> 2. While flushing, remove all contaminated clothing and jewelry. <sup>[12]</sup> 3. Do not delay. After initial flushing, seek immediate medical attention. <sup>[5]</sup> 4. Because ESF can decompose to form hydrogen fluoride (HF), it is prudent to have 2.5% calcium gluconate gel available and to inform medical personnel of the potential for fluoride ion exposure. <sup>[12]</sup> |
| Eye Contact    | 1. Immediately flush eyes with plenty of water at an eyewash station for at least 15 minutes, occasionally lifting the upper and lower eyelids. <sup>[5]</sup> 2. Do not allow the victim to rub their eyes. <sup>[5]</sup> 3. Seek immediate medical attention, preferably from an ophthalmologist. <sup>[7]</sup>                                                                                                                                                                                                                          |
| Inhalation     | 1. Immediately move the victim to fresh air. <sup>[5]</sup> 2. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (use a barrier device). <sup>[5]</sup> 3. Seek immediate medical attention. <sup>[5]</sup>                                                                                                                                                                                                                                                                                        |
| Ingestion      | 1. Do NOT induce vomiting. <sup>[14]</sup> 2. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. <sup>[5]</sup> 3. Never give anything by mouth to an unconscious person. <sup>[5]</sup> 4. Seek immediate medical attention. <sup>[5]</sup>                                                                                                                                                                                                                                                     |

## Spill and Leak Response

- Evacuate: Evacuate all personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated (fume hood).



- Control Ignition: Remove all sources of ignition.[\[5\]](#)
- Containment: For small spills, absorb the material with a non-combustible absorbent material (e.g., vermiculite, dry sand). Do not use combustible materials like paper towels.
- Collection: Carefully collect the absorbed material into a suitable, labeled, and sealable container for hazardous waste disposal.
- Decontamination: Decontaminate the spill area with a suitable solution (e.g., a 10% sodium carbonate solution), followed by a thorough water rinse.[\[12\]](#)
- Large Spills: For large spills, evacuate the laboratory, close the doors, and contact your institution's Environmental Health & Safety (EHS) department immediately.

## Waste Disposal

All ESF-contaminated waste is considered hazardous waste.

- Waste Streams: Maintain separate, clearly labeled hazardous waste containers for:
  - Liquid waste (unused ESF, reaction mixtures).
  - Solid waste (contaminated gloves, absorbent materials, pipette tips).
- First Rinse: The first rinse of any container that held ESF must be collected and disposed of as hazardous waste. For a highly toxic chemical like ESF, it is best practice to collect the first three rinses.[\[16\]](#)
- Container Closure: Keep waste containers tightly closed except when adding waste.[\[16\]](#)
- Storage: Store waste containers in a designated satellite accumulation area with secondary containment.
- Disposal: Arrange for waste pickup through your institution's EHS department. Do not attempt to dispose of ESF down the drain or in regular trash.[\[8\]](#)[\[16\]](#)

## Conclusion

**Ethenesulfonyl fluoride** is a reagent of immense potential, enabling cutting-edge research in covalent drug design and chemical biology. Its power, however, is inextricably linked to its hazardous reactivity. By adopting a safety-first mindset grounded in a mechanistic understanding of its chemical properties, researchers can harness the capabilities of ESF while ensuring the protection of themselves, their colleagues, and their environment. The protocols outlined in this guide are designed to be comprehensive and self-validating, providing the authoritative framework necessary for the responsible use of this potent chemical tool.

## References

- Cole-Parmer. (n.d.). Material Safety Data Sheet - **Ethenesulfonyl fluoride**, 97% (gc).
- TCI Chemicals. (n.d.). **Ethenesulfonyl Fluoride** | 677-25-8.
- ChemicalBook. (2025). ethylenesulphonyl fluoride - Safety Data Sheet.
- Capot Chemical Co., Ltd. (2020). MSDS of **Ethenesulfonyl fluoride**.
- Guidechem. (n.d.). ethylenesulphonyl fluoride (cas 677-25-8) SDS/MSDS download.
- Starshinechemical. (n.d.). **Ethenesulfonyl Fluoride**.
- Combi-Blocks, Inc. (2023). ST-9620 - Safety Data Sheet.
- Wikipedia. (n.d.). Methanesulfonyl fluoride.
- Diversity oriented clicking delivers  $\beta$ -substituted alkenyl sulfonyl fluorides as covalent human neutrophil elastase inhibitors. (n.d.). PMC.
- Biocompatible SuFEx Click Chemistry: Thionyl Tetrafluoride (SOF<sub>4</sub>) Derived Connective Hubs For Bioconjugation to DNA and Proteins. (n.d.). PMC - NIH.
- CAMEO Chemicals - NOAA. (n.d.). METHANESULFONYL FLUORIDE.
- SAFETY DATA SHEET. (n.d.).
- Zhang, X., Huang, Y. M., Qin, H. L., Baoguo, Z., Rakesh, K. P., & Tang, H. (2021). Copper-Promoted Conjugate Addition of Carboxylic Acids to **Ethenesulfonyl Fluoride** (ESF)
- ResearchGate. (n.d.). **Ethenesulfonyl Fluoride**: The Most Perfect Michael Acceptor Ever Found?
- Fluorine. (n.d.).
- UNM Chemistry. (n.d.). Standard Operating Procedure.
- Yale Environmental Health & Safety. (n.d.). Standard Operating Procedure - HYDROFLUORIC ACID.
- ResearchGate. (n.d.). Arylfluorosulfate-Based Electrophiles for Covalent Protein Labeling: A New Addition to the Arsenal.
- Dartmouth Policy Portal. (n.d.). Hazardous Waste Disposal Guide.
- Calgonate®. (n.d.). HF Safety Information.
- PubMed. (2016). **Ethenesulfonyl Fluoride**: The Most Perfect Michael Acceptor Ever Found?

- SuFEx-Based Polysulfonate Formation from **Ethenesulfonyl Fluoride**-Amine Adducts. (2017).
- DTSC. (2007). Dental, Medical and Veterinary Offices: Managing Your Hazardous Waste Fact Sheet.
- Kyushu University. (2023). **Ethenesulfonyl Fluoride** as a New Derivatization Reagent of Water-Soluble Substances for the GC/MS Analysis in Forensic Science.
- PubMed. (2025). Decatungstate-Catalyzed Photochemical Reactions of **Ethenesulfonyl Fluoride**: A Linchpin Reagent for C-H Functionalization.

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## Sources

- 1. Diversity oriented clicking delivers  $\beta$ -substituted alkenyl sulfonyl fluorides as covalent human neutrophil elastase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Biocompatible SuFEx Click Chemistry: Thionyl Tetrafluoride (SOF<sub>4</sub>) Derived Connective Hubs For Bioconjugation to DNA and Proteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 4. Ethenesulfonyl Fluoride: The Most Perfect Michael Acceptor Ever Found? - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 6. Ethenesulfonyl Fluoride | Starshinechemical [[starshinechemical.com](https://starshinechemical.com)]
- 7. [combi-blocks.com](https://combi-blocks.com) [[combi-blocks.com](https://combi-blocks.com)]
- 8. [capotchem.cn](https://capotchem.cn) [[capotchem.cn](https://capotchem.cn)]
- 9. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 10. Methanesulfonyl fluoride - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 11. METHANESULFONYL FLUORIDE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]
- 12. [ehs.yale.edu](https://ehs.yale.edu) [[ehs.yale.edu](https://ehs.yale.edu)]
- 13. [ipo.rutgers.edu](https://ipo.rutgers.edu) [[ipo.rutgers.edu](https://ipo.rutgers.edu)]

- [14. ethylenesulphonyl fluoride - Safety Data Sheet \[chemicalbook.com\]](#)
- [15. calgonate.com \[calgonate.com\]](#)
- [16. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](#)
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